

Application Notes & Protocols: Leveraging Adamantane Derivatives for Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)adamantane
CAS No.: 1822-25-9
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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the design, synthesis, formulation, and evaluation of drug delivery systems (DDS) incorporating adamantane derivatives. By integrating field-proven insights with detailed methodologies, these notes serve as a practical resource for leveraging the unique properties of the adamantane scaffold to enhance therapeutic efficacy.

Introduction: The Unique Physicochemical Properties of the Adamantane Scaffold

Adamantane is a tricyclic hydrocarbon with a unique, highly symmetrical, and rigid cage-like structure resembling a diamondoid.^[1] First discovered in crude oil, it is now readily accessible through chemical synthesis.^[1] Its distinct structure imparts a combination of properties that are highly advantageous for pharmaceutical and biomedical applications.

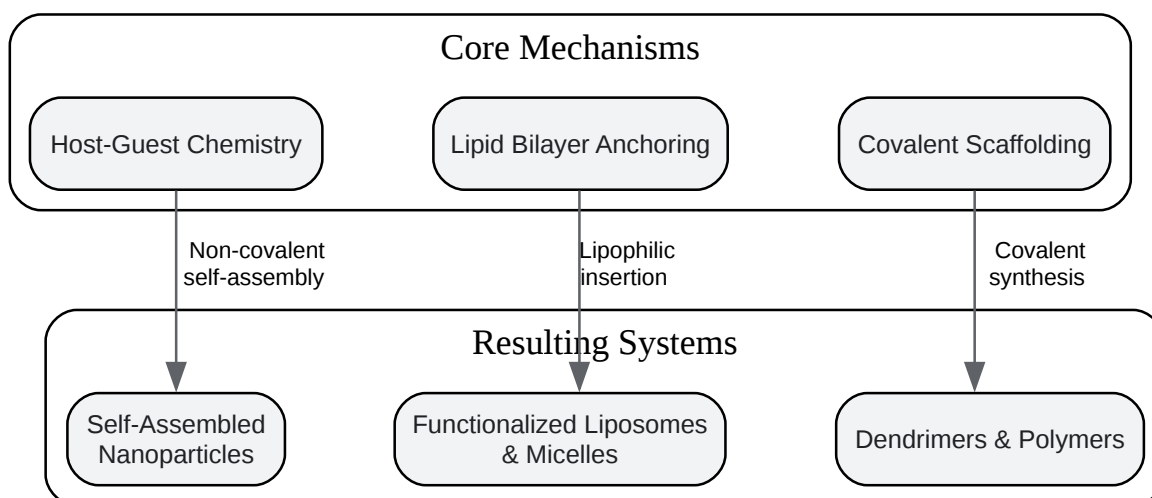
Why Adamantane for Drug Delivery?

The adamantyl group is more than just a bulky lipophilic moiety; its application in drug delivery is rooted in a compelling set of characteristics:

- **Exceptional Lipophilicity and Biocompatibility:** The hydrocarbon cage is highly lipophilic, enabling it to readily interact with and cross biological membranes.^{[1][2]} Despite its lipophilicity, adamantane is known for its biocompatibility, low toxicity, and chemical stability, making it an ideal component for in vivo applications.^{[2][3]}
- **Predictable Supramolecular Interactions:** Adamantane is a canonical "guest" molecule in host-guest chemistry. It fits perfectly into the hydrophobic cavity of β -cyclodextrin with a high association constant (10^3 – 10^5 M⁻¹), forming stable, non-covalent complexes.^{[2][3][4]} This interaction is a powerful tool for self-assembly and targeted delivery.
- **Robust Anchoring Group:** The bulkiness and lipophilicity of adamantane allow it to serve as a strong anchor within the lipid bilayers of liposomes or the hydrophobic cores of micelles.^{[2][3][5][6]} This enables the stable surface functionalization of nanocarriers with targeting ligands or other molecules.
- **Pharmacokinetic Enhancement:** When incorporated into a drug's structure, the rigid adamantane cage can protect adjacent functional groups from metabolic degradation, enhancing the drug's stability and plasma half-life.^[1]

Core Mechanisms in Adamantane-Based DDS

The utility of adamantane derivatives in drug delivery is primarily exploited through three validated mechanisms. The choice of mechanism dictates the design and formulation strategy for the delivery system.



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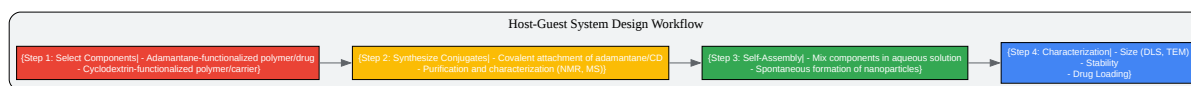
Caption: Core mechanisms for incorporating adamantane into drug delivery systems.

Design & Synthesis of Adamantane-Based Components

The strategic design of an adamantane-based DDS begins with selecting the appropriate role for the adamantane moiety and synthesizing the necessary conjugates.

Strategy 1: Adamantane as a Supramolecular Guest

This strategy leverages the strong and specific non-covalent interaction between adamantane and a host molecule, most commonly β -cyclodextrin. This interaction can drive the self-assembly of nanoparticles, hydrogels, or other supramolecular structures.^{[7][8][9]} The key to this approach is the synthesis of two complementary components: an adamantane-functionalized molecule (e.g., polymer, drug, or imaging agent) and a cyclodextrin-functionalized counterpart.



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Caption: Workflow for designing an adamantane-cyclodextrin host-guest delivery system.

Strategy 2: Adamantane as a Lipophilic Anchor

Here, adamantane's lipophilicity is used to anchor molecules to the surface of lipid-based carriers like liposomes. An adamantane-ligand conjugate is synthesized and then simply mixed with lipids during the liposome formulation process. The adamantane group spontaneously inserts into the lipid bilayer, leaving the ligand exposed on the surface for targeting.^{[2][3][6]} This method is powerful for creating targeted DDS, for instance, by anchoring mannose to target mannose receptors on immune cells.^{[1][6]}

Synthesis Protocols for Key Adamantane Derivatives

The ability to functionalize the adamantane core is critical for creating drug conjugates. The following protocols outline the synthesis of common, versatile adamantane starting materials.

Protocol 2.3.1: Synthesis of 1-Bromoadamantane

- **Rationale:** Bromination is a foundational step to introduce a reactive handle onto the adamantane scaffold, enabling further nucleophilic substitution reactions. Direct bromination is an effective method.
- **Materials:** Adamantane, Liquid Bromine.
- **Procedure:**
 - In a round-bottom flask equipped with a reflux condenser, place 30g of adamantane.
 - In a fume hood, carefully add 24 mL of liquid bromine to the flask.

- Heat the reaction mixture to 85°C and maintain for 6 hours.
- Increase the temperature to 110°C and continue the reaction for an additional 3 hours.
- After cooling, the excess bromine can be removed by careful addition of sodium thiosulfate solution.
- The product can be purified by recrystallization from methanol to yield 1-bromoadamantane.
- Validation: Product identity and purity should be confirmed by ^1H NMR spectroscopy and melting point analysis.

Protocol 2.3.2: Synthesis of Amantadine Hydrochloride (1-Aminoadamantane)

- Rationale: Amantadine is a crucial building block and an active pharmaceutical ingredient in its own right.[\[1\]](#) This protocol uses a Ritter-type reaction on adamantane.[\[10\]](#)
- Materials: Adamantane, Nitric Acid, Acetonitrile, Sodium Hydroxide, Propylene Glycol, Hydrochloric Acid, Dichloromethane, Microwave Reactor.
- Procedure:
 - Step A: Synthesis of N-(1-Adamantyl)acetamide. Slowly add 6.84 g (0.05 mol) of adamantane to 21 mL (0.5 mol) of nitric acid over 20 minutes with stirring.
 - Stir the suspension for 30 minutes, then add 29 mL (0.5 mol) of acetonitrile.
 - Place the flask in a microwave reactor and irradiate at 40°C (50 W) for 3 hours.[\[10\]](#)
 - Cool the reaction in an ice water bath and collect the precipitate by filtration. This yields N-(1-Adamantyl)acetamide.
 - Step B: Hydrolysis and Salt Formation. Prepare a mixture of 6.0 g of sodium hydroxide, 3 mL of water, and 20 mL of propylene glycol.
 - Add the N-(1-Adamantyl)acetamide from the previous step and heat the mixture to reflux for 4 hours.

- Cool the mixture, add water, and extract the free base (amantadine) with dichloromethane.
- To the organic layer, add 5N aqueous HCl to precipitate the final product, Amantadine Hydrochloride.[\[10\]](#)
- Validation: Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.[\[11\]](#)

Parameter	1-Bromoadamantane	N-(1-Adamantyl)acetamide	Amantadine HCl
Molecular Weight	215.13 g/mol	193.28 g/mol	187.71 g/mol
Typical Yield	~93%	~87%	High
Primary Use	Electrophilic starting material	Intermediate for amination	Amine building block, API
Reference	[10]	[10]	[10]

Table 1: Quantitative data for key adamantane synthetic intermediates.

Formulation of Adamantane-Based Drug Delivery Systems

Protocol 3.1: Formulation of Adamantane-Anchored Targeted Liposomes

- Causality & Rationale: This protocol uses an adamantane-carbohydrate conjugate as a lipid anchor to create mannose-targeted liposomes. The adamantane moiety's high lipophilicity drives its spontaneous and stable insertion into the lipid bilayer during formulation, presenting the mannose on the liposome surface. This is a classic "bottom-up" self-assembly approach.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Materials:

- Lipids: 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC), Cholesterol (e.g., in a 2:1 molar ratio).
- Adamantane Conjugate: Mannosylated 1-aminoadamantane (1-2 mol% of total lipid).[3]
- Drug: Hydrophilic drug of choice (e.g., Doxorubicin HCl).
- Buffers: Chloroform, Methanol, Phosphate-Buffered Saline (PBS, pH 7.4).
- Step-by-Step Methodology:
 - Lipid Film Hydration: a. Dissolve DPPC, cholesterol, and the mannosylated adamantane conjugate in a chloroform/methanol mixture in a round-bottom flask. b. Remove the organic solvents using a rotary evaporator under vacuum at a temperature above the lipid phase transition temperature (~45-50°C for DPPC) to form a thin, uniform lipid film. c. Further dry the film under high vacuum for at least 2 hours to remove residual solvent.
 - Hydration and Vesicle Formation: a. Hydrate the lipid film with a PBS solution containing the hydrophilic drug. b. Vortex the flask until the lipid film is fully suspended, forming multilamellar vesicles (MLVs).
 - Size Extrusion: a. To obtain unilamellar vesicles (LUVs) with a defined size, subject the MLV suspension to extrusion. b. Pass the suspension 10-20 times through a polycarbonate membrane with a defined pore size (e.g., 100 nm) using a mini-extruder apparatus. The extrusion should be performed at a temperature above the lipid T_c .
 - Purification: a. Remove the unencapsulated drug by size exclusion chromatography (e.g., using a Sephadex G-50 column) or dialysis against PBS.
- Self-Validation System:
 - Size Control: Successful extrusion is validated by measuring the particle size and Polydispersity Index (PDI) via Dynamic Light Scattering (DLS). A $PDI < 0.2$ indicates a homogenous population.
 - Surface Functionalization: The presence of mannose on the surface can be confirmed via a lectin aggregation assay (e.g., using Concanavalin A), where specific binding will cause

liposome aggregation and an increase in DLS size.[\[1\]](#)

Characterization of Adamantane-Based DDS

Rigorous characterization is essential to ensure the quality, stability, and performance of the formulated DDS.

Technique	Parameter Measured	Rationale & Purpose
Dynamic Light Scattering (DLS)	Hydrodynamic Diameter, Polydispersity Index (PDI), Zeta Potential	Primary quality control for size, homogeneity, and surface charge. Essential for predicting in vivo behavior. [12] [13]
Transmission Electron Microscopy (TEM)	Morphology, Core Size, Lamellarity (for liposomes)	Visual confirmation of nanoparticle shape and size distribution. Complements DLS data. [12] [14] [15]
Nuclear Magnetic Resonance (NMR)	Chemical Structure, Conjugation Confirmation	Confirms the successful covalent synthesis of adamantane-drug or adamantane-ligand conjugates. [2] [11]
UV-Vis Spectroscopy / HPLC	Drug Concentration	Used to quantify drug loading content and encapsulation efficiency. [16]

Table 2: Key techniques for the physicochemical characterization of adamantane-based DDS.

Protocol 4.1: Particle Size and PDI Measurement using DLS

- Rationale: DLS measures the time-dependent fluctuations in scattered light intensity caused by the Brownian motion of particles. This data is used to calculate the hydrodynamic

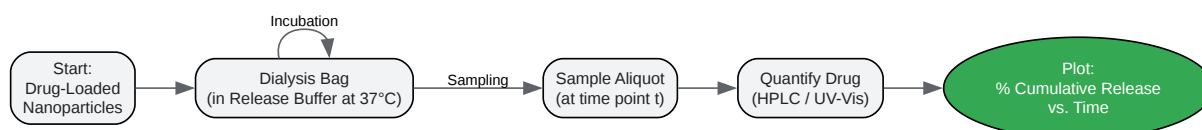
diameter, which includes the particle core and any solvated layers on the surface. It is the most common method for routine size analysis.^[15]

- Procedure:
 - Dilute the nanoparticle suspension in an appropriate solvent (e.g., PBS or deionized water) to an optimal concentration to avoid multiple scattering effects.
 - Filter the sample through a 0.22 μm syringe filter to remove dust or large aggregates.
 - Transfer the sample to a clean cuvette.
 - Equilibrate the sample at a controlled temperature (e.g., 25°C) within the DLS instrument.
 - Perform the measurement in triplicate, acquiring data for at least 10-15 runs per measurement.
 - Analyze the correlation function to obtain the Z-average diameter and PDI.
- Data Interpretation: A low PDI (typically < 0.25) indicates a monodisperse and homogenous sample, which is desirable for drug delivery applications.^[15] A significant discrepancy between DLS and TEM sizes may indicate particle swelling, aggregation, or the presence of a surface coating.^[14]

Protocol 4.2: In Vitro Drug Release Assay

- Rationale: This protocol simulates the release of a drug from the nanocarrier into a physiological environment. The dialysis method separates the carrier from the release medium, allowing for the quantification of released drug over time. The choice of release medium can be adapted to mimic different in vivo compartments.^[17]
- Procedure:
 - Place a known concentration of the drug-loaded nanoparticle formulation (e.g., 1 mL) into a dialysis bag with an appropriate molecular weight cut-off (MWCO) that retains the nanoparticle but allows the free drug to pass through.

- Submerge the sealed dialysis bag into a larger volume of release buffer (e.g., 50 mL of PBS, pH 7.4, with 0.5% Tween 80 to maintain sink conditions) in a beaker.
- Place the beaker in a shaking water bath at 37°C.
- At predetermined time points (e.g., 0.5, 1, 2, 4, 8, 12, 24, 48 hours), withdraw an aliquot (e.g., 1 mL) from the release buffer outside the dialysis bag.
- Immediately replace the withdrawn volume with fresh, pre-warmed release buffer to maintain a constant volume.
- Quantify the drug concentration in the collected aliquots using a suitable analytical method (e.g., HPLC or UV-Vis spectroscopy).
- Calculate the cumulative percentage of drug released at each time point.
- Self-Validation System: The total amount of drug released at the final time point plus the amount remaining in the bag should approximate 100% of the initial drug load, accounting for experimental variability.



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Caption: Experimental workflow for an in vitro drug release study using the dialysis method.

In Vitro Biological Evaluation

Protocol 5.1: Cytotoxicity Assessment using MTT Assay

- Rationale: Before any therapeutic application, it is crucial to determine the cytotoxicity of the drug delivery system itself (the "empty" vehicle) and to compare the efficacy of the drug-loaded formulation against the free drug. The MTT assay measures the metabolic activity of cells, which correlates with cell viability.^{[11][18]}

- Materials:
 - Target cancer cell line (e.g., HeLa, A549).
 - Complete cell culture medium (e.g., DMEM with 10% FBS).
 - 96-well plates, sterile PBS.
 - MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
 - Solubilization solution (e.g., DMSO or acidified isopropanol).
 - Free drug, empty nanoparticles, and drug-loaded nanoparticles.
- Step-by-Step Methodology:
 - Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight in a 37°C, 5% CO₂ incubator.
 - Treatment: Prepare serial dilutions of the free drug, empty nanoparticles, and drug-loaded nanoparticles in complete medium.
 - Remove the old medium from the cells and add 100 µL of the treatment solutions to the respective wells. Include untreated cells as a control.
 - Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).
 - MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for another 3-4 hours. Live cells will metabolize the yellow MTT into purple formazan crystals.
 - Solubilization: Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Measurement: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the untreated control cells. Plot the viability percentage against the drug concentration (log

scale) to determine the IC₅₀ (half-maximal inhibitory concentration) for the free drug and the drug-loaded nanoparticles.

- Validation: The empty nanoparticles should exhibit high cell viability across the tested concentration range, confirming their biocompatibility. An effective formulation will show a lower IC₅₀ value compared to the free drug, indicating enhanced cytotoxic efficacy.

References

- Štimac, A., Šekutor, M., Mlinarić-Majerski, K., Frkanec, L., & Frkanec, R. (2017). Adamantane in Drug Delivery Systems and Surface Recognition. *Molecules*, 22(2), 297. [\[Link\]](#)[\[1\]](#)[\[3\]](#)
- PubMed. (2017). Adamantane in Drug Delivery Systems and Surface Recognition. *Molecules*. [\[Link\]](#)
- OUCI. (n.d.). Adamantane in Drug Delivery Systems and Surface Recognition. Odesa National University I. I. Mechnikov. [\[Link\]](#)
- SciSpace. (2017). (Open Access) Adamantane in Drug Delivery Systems and Surface Recognition. SciSpace. [\[Link\]](#)
- Ang, C. Y., Tan, S. Y., Wang, X., et al. (2014). Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery. *Nanoscale*, 6(9), 4677-4687. [\[Link\]](#)[\[7\]](#)
- Harbin Institute of Technology. (2014). Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery. Harbin Institute of Technology Institutional Repository. [\[Link\]](#)[\[8\]](#)
- PubMed. (2014). Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery. *Nanoscale*. [\[Link\]](#)[\[9\]](#)
- Atanasova, M., & Tsvetanov, N. (2023). Adamantane-containing drug delivery systems. *Pharmacia*, 70(4), 1057-1066. [\[Link\]](#)[\[2\]](#)

- ResearchGate. (2017). Adamantane in Drug Delivery Systems and Surface Recognition. ResearchGate. [\[Link\]](#)[5]
- ResearchGate. (2023). (PDF) Adamantane-containing drug delivery systems. ResearchGate. [\[Link\]](#)
- PubMed. (2021). Structural Insights into the Host-Guest Complexation between β -Cyclodextrin and Bio-Conjugatable Adamantane Derivatives. Molecules. [\[Link\]](#)[19]
- ACS Publications. (2021). Cyclodextrin/Adamantane-Mediated Targeting of Inoculated Bacteria in Mice. Bioconjugate Chemistry. [\[Link\]](#)
- Atanasova, M., & Tsvetanov, N. (2023). Adamantane-containing drug delivery systems. Pharmacia, 70(4), 1057-1066. [\[Link\]](#)[6]
- Štimac, A., et al. (2017). Adamantane in Drug Delivery Systems and Surface Recognition. PMC - NIH. [\[Link\]](#)
- MDPI. (2021). Structural Insights into the Host–Guest Complexation between β -Cyclodextrin and Bio-Conjugatable Adamantane Derivatives. MDPI. [\[Link\]](#)[20]
- MDPI. (2011). Host-Guest Complexation Studied by Fluorescence Correlation Spectroscopy: Adamantane-Cyclodextrin Inclusion. MDPI. [\[Link\]](#)[4]
- ResearchGate. (n.d.). Supramolecular assembly based on host-guest interaction between beta-cyclodextrin and adamantane for specifically targeted cancer imaging | Request PDF. ResearchGate. [\[Link\]](#)
- ResearchGate. (n.d.). Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery | Request PDF. ResearchGate. [\[Link\]](#)
- MDPI. (2024). Novel Adamantane Derivatives: Synthesis, Cytotoxicity and Antimicrobial Properties. MDPI. [\[Link\]](#)[11]
- ScienceDirect. (n.d.). Adamantane-derived scaffolds targeting the sigma-2 receptor; an in vitro and in silico study. ScienceDirect. [\[Link\]](#)[21]

- ResearchGate. (n.d.). Scheme 1 Synthesis of CD-adamantane conjugates. Reagents and... ResearchGate. [\[Link\]](#)
- ResearchGate. (2024). Novel Adamantane Derivatives: Synthesis, Cytotoxicity and Antimicrobial Properties. ResearchGate. [\[Link\]](#)[\[18\]](#)
- PubMed. (n.d.). In vitro Controlled Release from Solid Pharmaceutical Formulations of two new Adamantane Aminoethers with Antitubercular Activity (I). PubMed. [\[Link\]](#)[\[22\]](#)
- ResearchGate. (n.d.). In vitro Controlled Release from Solid Pharmaceutical Formulations of two new Adamantane Aminoethers with Antitubercular Activity (I) | Request PDF. ResearchGate. [\[Link\]](#)[\[23\]](#)
- NIH. (2021). Biophysical Evaluation and In Vitro Controlled Release of Two Isomeric Adamantane Phenylalkylamines with Antiproliferative/Anticancer and Analgesic Activity. NIH. [\[Link\]](#)[\[24\]](#)
- FIU Digital Commons. (n.d.). A Comparative Analysis of Nanoparticle Sizing Techniques for Enhanced Drug Delivery Applications. FIU Digital Commons. [\[Link\]](#)[\[12\]](#)
- ResearchGate. (2022). (S)TEM Characterization of Functionalized Adamantanes by Low-Dose EELS and PDF Analysis in their Pristine and Laser-Irradiated States. ResearchGate. [\[Link\]](#)
- RSC Publishing. (n.d.). Dynamic light scattering and transmission electron microscopy in drug delivery: a roadmap for correct characterization of nanoparticles and interpretation of results. Materials Horizons. [\[Link\]](#)[\[14\]](#)
- Pocket Dentistry. (2015). Characterization of Nanomaterials/Nanoparticles. Pocket Dentistry. [\[Link\]](#)[\[15\]](#)
- PubMed. (2007). Design and synthesis of bioactive adamantane spiro heterocycles. Bioorganic & Medicinal Chemistry Letters. [\[Link\]](#)
- Creative Bioarray. (n.d.). How to Design and Synthesize Antibody Drug Conjugates?. Creative Bioarray. [\[Link\]](#)[\[16\]](#)

- AZoNano. (2017). NTA and DLS - Examples of Complementary Nanomaterial Characterization Techniques. AZoNano. [[Link](#)][13]
- PubMed. (2022). Utilizing in vitro drug release assays to predict in vivo drug retention in micelles. International Journal of Pharmaceutics. [[Link](#)][17]

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Sources

- 1. Adamantane in Drug Delivery Systems and Surface Recognition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Adamantane-containing drug delivery systems [pharmacia.pensoft.net]
- 3. mdpi.com [mdpi.com]
- 4. Host-Guest Complexation Studied by Fluorescence Correlation Spectroscopy: Adamantane–Cyclodextrin Inclusion [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. public.pensoft.net [public.pensoft.net]
- 7. Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery - Journal of Materials Chemistry B (RSC Publishing) [pubs.rsc.org]
- 8. Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery - Harbin Institute of Technology [scholar.hit.edu.cn]
- 9. Supramolecular nanoparticle carriers self-assembled from cyclodextrin- and adamantane-functionalized polyacrylates for tumor-targeted drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. mdpi.com [mdpi.com]
- 12. digitalcommons.fiu.edu [digitalcommons.fiu.edu]

- [13. azom.com \[azom.com\]](#)
- [14. Dynamic light scattering and transmission electron microscopy in drug delivery: a roadmap for correct characterization of nanoparticles and interpretation of results - Materials Horizons \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [15. Characterization of Nanomaterials/Nanoparticles | Pocket Dentistry \[pocketdentistry.com\]](#)
- [16. creative-bioarray.com \[creative-bioarray.com\]](#)
- [17. Utilizing in vitro drug release assays to predict in vivo drug retention in micelles - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. Structural Insights into the Host-Guest Complexation between \$\beta\$ -Cyclodextrin and Bio-Conjugatable Adamantane Derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. mdpi.com \[mdpi.com\]](#)
- [21. Adamantane-derived scaffolds targeting the sigma-2 receptor; an in vitro and in silico study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. In vitro Controlled Release from Solid Pharmaceutical Formulations of two new Adamantane Aminoethers with Antitubercular Activity \(I\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. Biophysical Evaluation and In Vitro Controlled Release of Two Isomeric Adamantane Phenylalkylamines with Antiproliferative/Anticancer and Analgesic Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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